

Physical and chemical characteristics of Chlormadinone Acetate-d3

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Compound of Interest

Compound Name: Chlormadinone Acetate-d3

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Chlormadinone Acetate-d3: A Technical Guide for Researchers

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This technical guide provides an in-depth overview of the physical and chemical characteristics of **Chlormadinone Acetate-d3**, a deuterated analog of the synthetic progestin, Chlormadinone Acetate. This document is intended for researchers, scientists, and professionals in drug development and analytical chemistry who utilize stable isotope-labeled compounds as internal standards for quantitative analysis.

Core Physical and Chemical Properties

Chlormadinone Acetate-d3 is a white to pale yellow solid.^[1] As a deuterated isotopologue of Chlormadinone Acetate, its physical and chemical properties are nearly identical to the parent compound, with the primary distinction being its increased molecular weight due to the presence of three deuterium atoms. This key difference allows for its use as an internal standard in mass spectrometry-based assays, as it co-elutes with the non-deuterated analyte but is distinguishable by its mass-to-charge ratio.

The following tables summarize the key quantitative data for **Chlormadinone Acetate-d3** and its non-deuterated counterpart.

Table 1: Physical and Chemical Properties of **Chlormadinone Acetate-d3**

Property	Value	Reference
Molecular Formula	C ₂₃ H ₂₆ D ₃ ClO ₄	[1]
Molecular Weight	407.95 g/mol	[1]
Appearance	White to Pale Yellow Solid	[1]
Isotopic Purity	≥ 98 atom % D	[1]

Table 2: Physical and Chemical Properties of Chlormadinone Acetate (Non-Deuterated)

Property	Value	Reference
CAS Number	302-22-7	[1]
Molecular Formula	C ₂₃ H ₂₉ ClO ₄	
Molecular Weight	404.93 g/mol	
Melting Point	212-214 °C	[2]
Solubility	Water: Practically insoluble. [3]Chloroform: Very soluble. [2]Acetonitrile: Soluble. [2]Ethanol: Slightly soluble. [2]Diethyl Ether: Slightly soluble.[2]DMSO: 10 mg/mL (with sonication)	[4]

Experimental Protocols

Chlormadinone Acetate-d3 is primarily utilized as an internal standard for the accurate quantification of Chlormadinone Acetate in biological matrices by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following is a representative experimental protocol for such an application.

Quantification of Chlormadinone Acetate in Human Plasma using LC-MS/MS with Chlormadinone Acetate-d3 Internal Standard

Objective: To determine the concentration of Chlormadinone Acetate in human plasma samples.

Materials:

- Human plasma samples
- Chlormadinone Acetate (analytical standard)
- **Chlormadinone Acetate-d3** (internal standard)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid
- Solid Phase Extraction (SPE) cartridges
- LC-MS/MS system (e.g., UHPLC coupled to a triple quadrupole mass spectrometer)

Procedure:

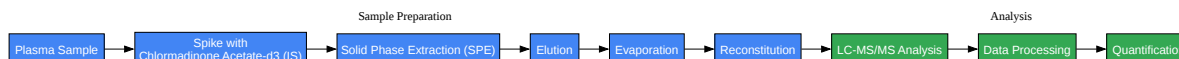
- Preparation of Standard and Internal Standard Solutions:
 - Prepare a stock solution of Chlormadinone Acetate in methanol at a concentration of 1 mg/mL.
 - Prepare a stock solution of **Chlormadinone Acetate-d3** in methanol at a concentration of 1 mg/mL.

- From the stock solutions, prepare a series of working standard solutions of Chlormadinone Acetate at concentrations ranging from 1 ng/mL to 1000 ng/mL by serial dilution with methanol:water (1:1, v/v).
- Prepare a working internal standard solution of **Chlormadinone Acetate-d3** at a concentration of 100 ng/mL in methanol:water (1:1, v/v).
- Sample Preparation (Solid Phase Extraction):
 - To 500 µL of each plasma sample, calibration standard, and quality control sample, add 50 µL of the 100 ng/mL **Chlormadinone Acetate-d3** internal standard solution and vortex briefly.
 - Condition an SPE cartridge with 1 mL of methanol followed by 1 mL of water.
 - Load the plasma sample mixture onto the conditioned SPE cartridge.
 - Wash the cartridge with 1 mL of water followed by 1 mL of 20% methanol in water.
 - Elute the analyte and internal standard with 1 mL of acetonitrile.
 - Evaporate the eluate to dryness under a stream of nitrogen at 40°C.
 - Reconstitute the residue in 100 µL of the mobile phase.
- LC-MS/MS Analysis:
 - Liquid Chromatography (LC) Conditions:
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Gradient: A suitable gradient to achieve separation of the analyte from matrix components.
 - Flow Rate: 0.4 mL/min

- Injection Volume: 5 μ L
- Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Chlormadinone Acetate: Monitor the transition of the precursor ion to a specific product ion (e.g., m/z 405.2 \rightarrow 345.1).
 - **Chlormadinone Acetate-d3**: Monitor the transition of the precursor ion to a specific product ion (e.g., m/z 408.2 \rightarrow 348.1).
 - Optimize collision energy and other MS parameters for maximum signal intensity.
- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio of Chlormadinone Acetate to **Chlormadinone Acetate-d3** against the concentration of the calibration standards.
 - Determine the concentration of Chlormadinone Acetate in the plasma samples by interpolating their peak area ratios from the calibration curve.

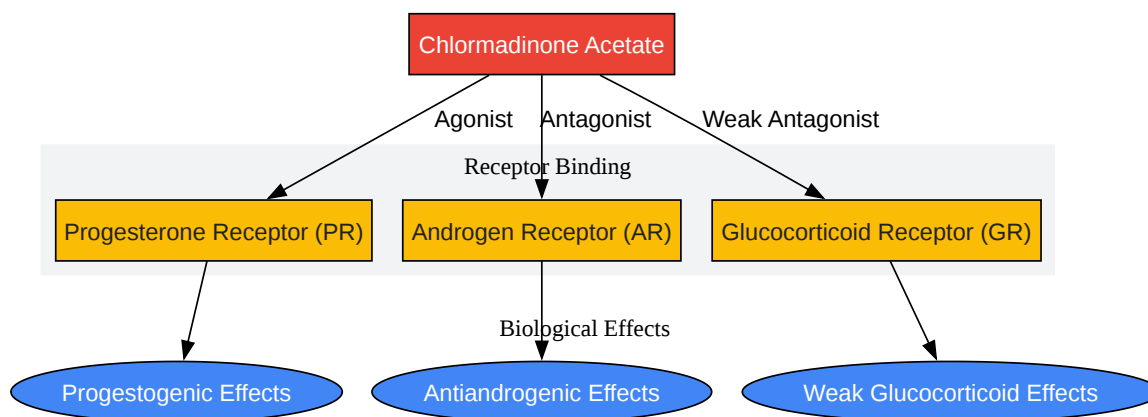
Visualizations

The following diagrams illustrate key aspects of Chlormadinone Acetate's mechanism of action and the analytical workflow where its deuterated analog is employed.



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Caption: Experimental workflow for the quantification of Chlormadinone Acetate.



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Caption: Simplified signaling pathway of Chlormadinone Acetate.

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